

Application Note: Preparation of Sik-IN-2 Stock Solution with DMSO

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Compound of Interest

Compound Name: Sik-IN-2

Cat. No.: B12371464

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Introduction

Salt-inducible kinases (SIKs) are members of the AMP-activated protein kinase (AMPK) family of serine/threonine kinases, comprising three isoforms: SIK1, SIK2, and SIK3. These kinases are key regulators of various physiological processes, including metabolism, inflammation, and cell division. Dysregulation of SIK activity has been implicated in several diseases, making them a promising target for drug development. **Sik-IN-2** is a potent pan-inhibitor of SIK isoforms, demonstrating inhibitory activity against SIK1, SIK2, and SIK3 at nanomolar concentrations.^{[1][2]} Accurate and consistent preparation of **Sik-IN-2** stock solutions is crucial for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **Sik-IN-2** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Properties of Sik-IN-2

A summary of the key chemical and physical properties of **Sik-IN-2** is provided below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value
IUPAC Name	N/A (Structure-based name is complex; refer to vendor)
Synonyms	Compound 45
CAS Number	3033846-20-4[1][2]
Molecular Formula	C ₂₂ H ₂₂ N ₆ OS[1][2]
Molecular Weight	418.51 g/mol [1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Reported IC ₅₀ Values	SIK1: 0.1 nM, SIK2: 0.2 nM, SIK3: 0.4 nM[1][2]
Storage of Solid	Store at -20°C for long-term stability.
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

1. Materials and Equipment

- **Sik-IN-2** powder (ensure purity and refer to the Certificate of Analysis provided by the vendor)
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Analytical balance (accurate to at least 0.1 mg)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Sonicator (optional, water bath or probe)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

2. Safety Precautions

- **Sik-IN-2** is a potent bioactive compound. The toxicological properties have not been fully elucidated. Handle with care and use appropriate PPE.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[3] Avoid direct skin and eye contact. All handling should be performed inside a chemical fume hood.

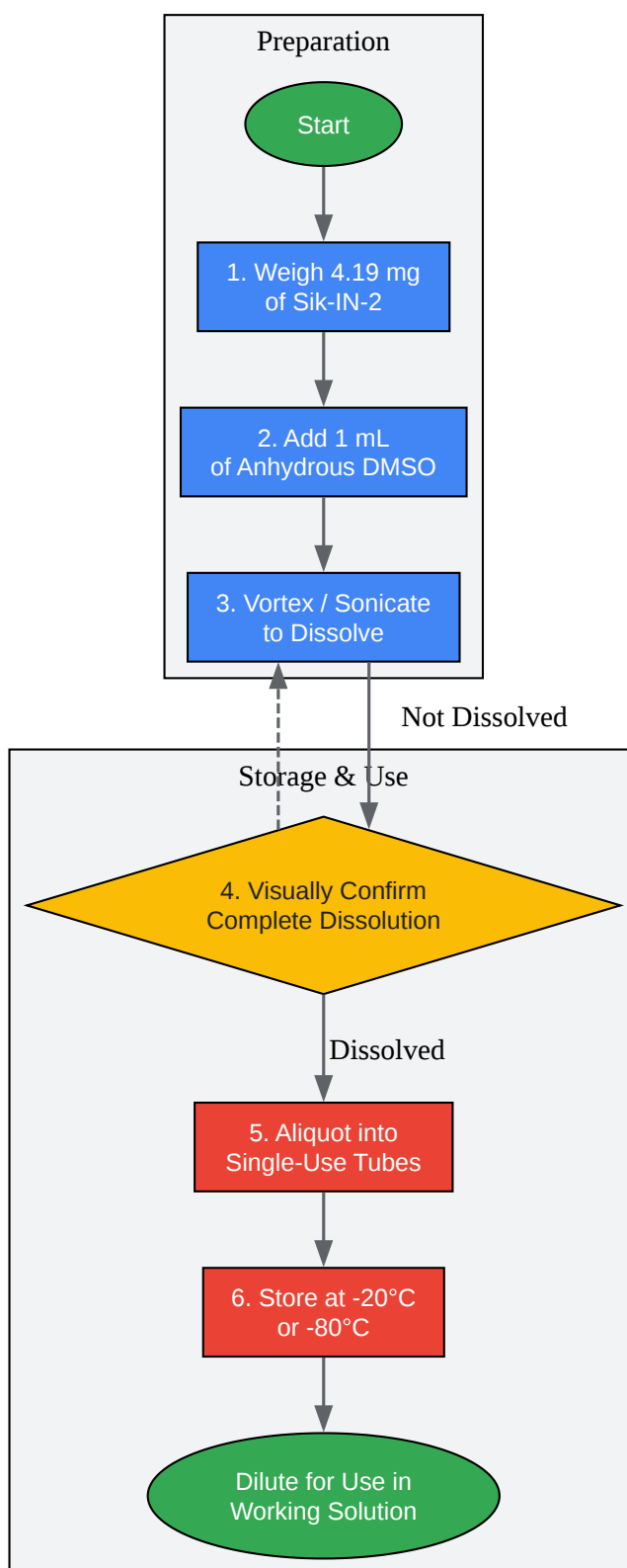
3. Protocol for Preparing a 10 mM **Sik-IN-2** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or final volumes.

- Calculate the Required Mass:
 - Use the following formula to determine the mass of **Sik-IN-2** needed:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For a 10 mM stock in 1 mL:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 418.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.185 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out 4.19 mg of **Sik-IN-2** powder into the tared container. Record the exact mass.
- Dissolving the Compound:

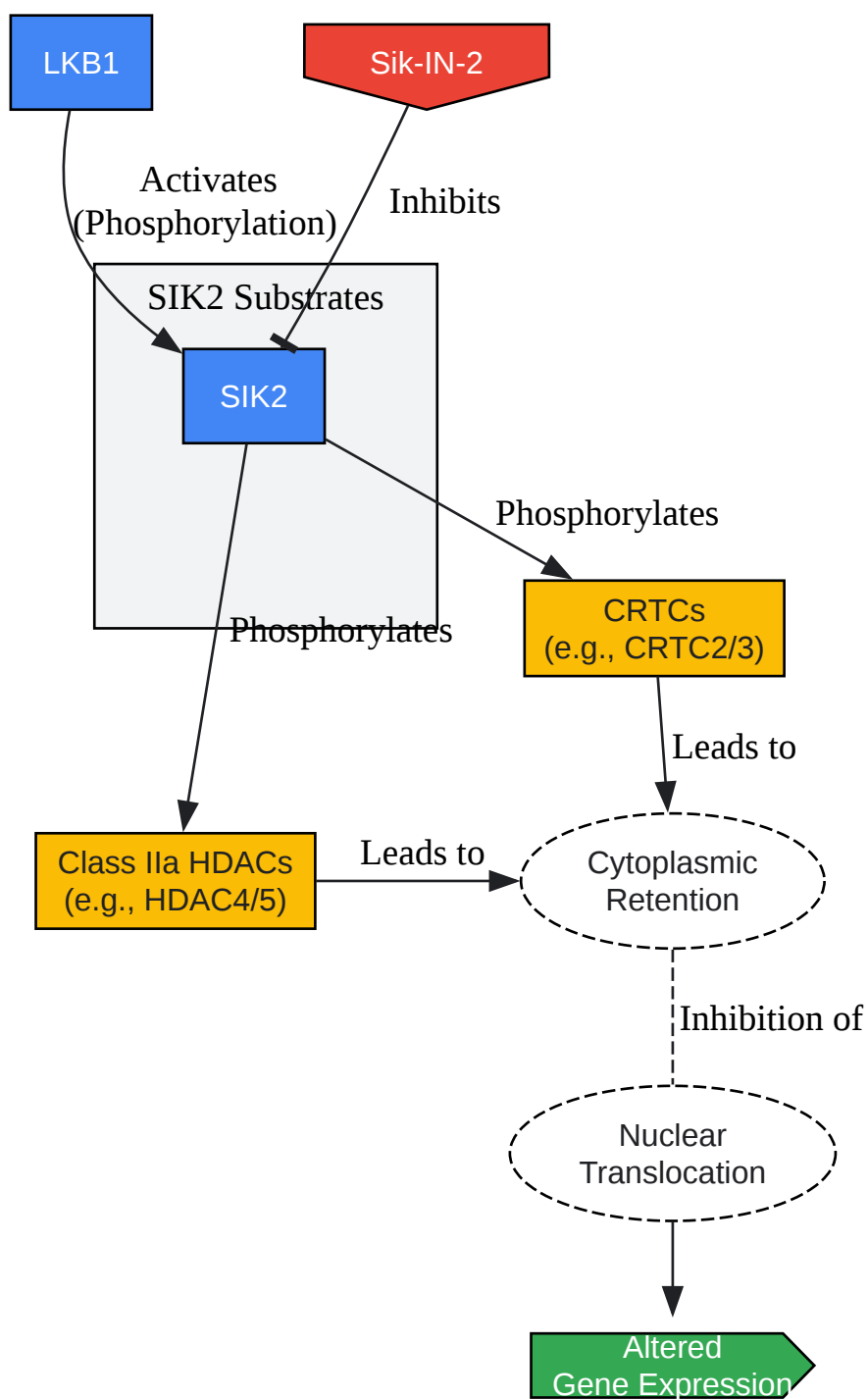
- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the container with the **Sik-IN-2** powder. To prepare a 10 mM solution with 4.19 mg of powder, you would add exactly 1 mL of DMSO.
- Secure the cap tightly on the tube or vial.
- Ensuring Complete Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid dissolution, but check the compound's stability information first.
- Storage and Handling:
 - Once fully dissolved, the stock solution is ready for use or storage.
 - For storage, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C or -80°C in a dark, dry place.

Diagrams



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Caption: Workflow for preparing a 10 mM **Sik-IN-2** stock solution.



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Caption: Simplified SIK2 signaling pathway and point of inhibition.

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